

5-Guanidinoisophthalic Acid: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: 5-Guanidinoisophthalic acid

Cat. No.: B15203526

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Researchers, scientists, and drug development professionals are constantly seeking novel compounds with therapeutic potential. This document explores the current landscape of scientific knowledge surrounding **5-Guanidinoisophthalic acid**. Despite a comprehensive search of available scientific databases and patent literature, there is a notable absence of specific in vitro and in vivo studies, quantitative biological data, and detailed experimental protocols directly pertaining to this compound.

While the core focus of this guide was to provide an in-depth technical analysis of **5-Guanidinoisophthalic acid**, the lack of direct research necessitates a broader perspective. This report, therefore, summarizes the general biological activities of structurally related compounds, namely those containing guanidine and isophthalic acid moieties, to offer a potential framework for future investigation.

The Guanidino Group: A Key Pharmacophore

The guanidino group, a highly basic functional group, is a common feature in a variety of biologically active molecules and natural products. Its ability to form strong hydrogen bonds and exist as a resonance-stabilized cation at physiological pH allows it to interact with various biological targets, including enzymes and receptors. Reviews of guanidine-containing compounds highlight their diverse pharmacological properties, which include:

- **Antimicrobial Activity:** Guanidine derivatives have been shown to possess antibacterial and antifungal properties.

- **Enzyme Inhibition:** The guanidino group can mimic the side chain of arginine, allowing it to interact with the active sites of enzymes that process this amino acid.
- **Receptor Binding:** Guanidinium-containing molecules can act as ligands for various receptors, including those involved in neurotransmission.

Isophthalic Acid Derivatives: A Scaffold for Drug Design

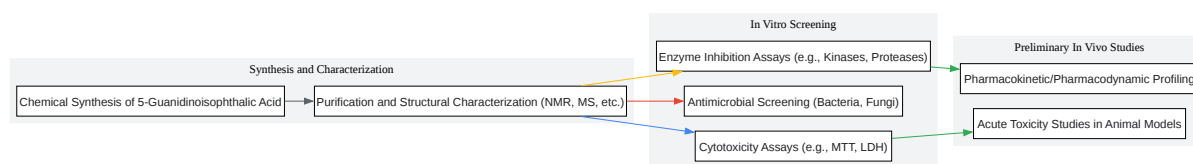
Isophthalic acid and its derivatives serve as versatile scaffolds in medicinal chemistry. The arrangement of the two carboxylic acid groups in the meta-position on the benzene ring provides a rigid framework for the attachment of other functional groups, influencing the molecule's overall shape, polarity, and binding characteristics. Research on isophthalic acid derivatives has explored their potential in various therapeutic areas, though specific data on guanidino-substituted versions is not available.

Potential Areas of Investigation for 5-Guanidinoisophthalic Acid

Based on the known activities of its constituent moieties, several avenues for future research on **5-Guanidinoisophthalic acid** can be proposed. A logical first step would be the chemical synthesis of the compound, followed by a systematic evaluation of its biological properties.

Proposed Experimental Workflow

A hypothetical workflow for the initial investigation of **5-Guanidinoisophthalic acid** is outlined below. This diagram illustrates a potential path from synthesis to preliminary biological screening.



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Proposed experimental workflow for **5-Guanidinoisophthalic acid**.

Conclusion

At present, **5-Guanidinoisophthalic acid** remains an uncharacterized molecule in the scientific literature. The information available on related guanidine and isophthalic acid-containing compounds suggests that it could possess interesting biological activities. However, without direct experimental evidence, its therapeutic potential is purely speculative. The synthesis and systematic biological evaluation of **5-Guanidinoisophthalic acid** are necessary to elucidate its properties and determine if it warrants further investigation as a lead compound in drug discovery. This document serves as a call for foundational research into this novel chemical entity.

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